

Application Note: Spectroscopic Profiling and Stereochemical Verification of cis-(-)-Paroxetine

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Compound of Interest

Compound Name: *cis-(-)-Paroxetine Hydrochloride*

CAS No.: 105813-04-5

Cat. No.: B169741

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Executive Summary & Scientific Rationale

In the development of Selective Serotonin Reuptake Inhibitors (SSRIs), stereochemistry dictates efficacy. The active pharmaceutical ingredient (API) paroxetine is exclusively the (-)-trans-(3S, 4R) isomer.^{[1][2][3]} The (-)-cis isomer (typically the (3S, 4S) or (3R, 4R) configuration) is a critical process impurity that must be rigorously controlled.

While chiral HPLC is the standard for enantiomeric excess (ee) determination, NMR spectroscopy remains the definitive structural probe for diastereomeric purity (cis vs. trans). This guide provides a self-validating protocol to characterize cis-(-)-paroxetine, focusing on the scalar coupling constants (

) and Nuclear Overhauser Effect (NOE) correlations as the primary determinants of molecular geometry.

Structural Analysis: The Stereochemical Challenge

The paroxetine scaffold consists of a piperidine ring substituted at positions 3 and 4.^{[1][2][3]}

- Target API (trans): The C3-methylene-phenoxy and C4-fluorophenyl groups are anti-periplanar.
- Impurity Target (cis): The substituents are syn-clinal (gauche).

Critical Mechanism: The conformational lock of the piperidine ring allows us to use the Karplus relationship. The dihedral angle between protons H3 and H4 drives the differentiation.

Table 1: Theoretical Spectroscopic Differentiators

Feature	trans-(-)-Paroxetine (API)	cis-(-)-Paroxetine (Impurity)	Mechanistic Cause
Geometry	(3S, 4R)	(3S, 4S) or (3R, 4R)	Diastereomerism
H3-H4 Dihedral	~180° (Anti)	~60° (Syn/Gauche)	Ring Conformation
Coupling	9.0 – 12.0 Hz	3.0 – 6.0 Hz	Karplus Equation
NOE (H3-H4)	Weak / Absent	Strong	Spatial Proximity ()
IR Fingerprint	Distinct bands at ~900-1100 cm ⁻¹	Shifted C-O-C/C-F bands	Crystal packing/Bond tension

Protocol 1: Sample Preparation for High-Resolution NMR

Objective: Eliminate solvent effects that cause peak broadening or conformational averaging.

- Solvent Selection: Use CDCl₃ (99.8% D) for standard profiling. If solubility is poor (e.g., HCl salt forms), use DMSO-d₆.
 - Note: DMSO may dampen the resolution of exchangeable amine protons but often sharpens the skeletal protons.
- Free Base Conversion (Recommended):

- If analyzing the HCl salt, in situ neutralization is preferred for sharper coupling constants.
- Add 1-2 drops of 5% $\text{Na}_2\text{CO}_3/\text{D}_2\text{O}$ to the NMR tube if using DMSO, or perform a micro-extraction: Partition 10 mg salt between 0.5 mL CDCl_3 and 0.5 mL 0.1 M NaOH. Discard aqueous layer; dry organic layer over anhydrous K_2CO_3 ; filter into NMR tube.
- Concentration: 5–10 mg per 0.6 mL solvent.
- Temperature: 298 K (25°C).

Protocol 2: NMR Characterization Workflow

^1H -NMR Experiment (The "Smoking Gun")

The distinction relies on the vicinal coupling of the piperidine methine protons.

- Pulse Sequence: Standard 1D proton (zg30).
- Key Region: 3.0 – 3.6 ppm (Piperidine skeletal protons).

Analysis Steps:

- Locate the signal for H4 (benzylic proton attached to the fluorophenyl-bearing carbon). In the trans isomer, this appears as a td (triplet of doublets) or ddd.
- Locate the signal for H3 (adjacent methine).
- Calculate

: Measure the splitting width in Hz.

- Result: If

Hz, the protons are trans-diaxial (The Drug).

- Result: If

Hz, the protons are cis-equatorial/axial (The Impurity).

2D-NOESY/ROESY (Spatial Confirmation)

To unambiguously assign the cis configuration, you must prove H3 and H4 are on the same face of the ring.

- Setup: Phase-sensitive NOESY. Mixing time () = 500 ms.
- Observation:
 - Cis: A strong cross-peak connects the H3 and H4 chemical shifts.
 - Trans: No cross-peak (or negligible) between H3 and H4; however, you may see correlations between H3/H5-axial and H4/H2-axial (1,3-diaxial interactions).

Protocol 3: FTIR Characterization

While less specific than NMR for solution-state stereochemistry, IR is vital for solid-state form identification (polymorphs) and functional group validation.

Equipment: ATR-FTIR (Attenuated Total Reflectance). Resolution: 2 cm^{-1} . Scans: 32.

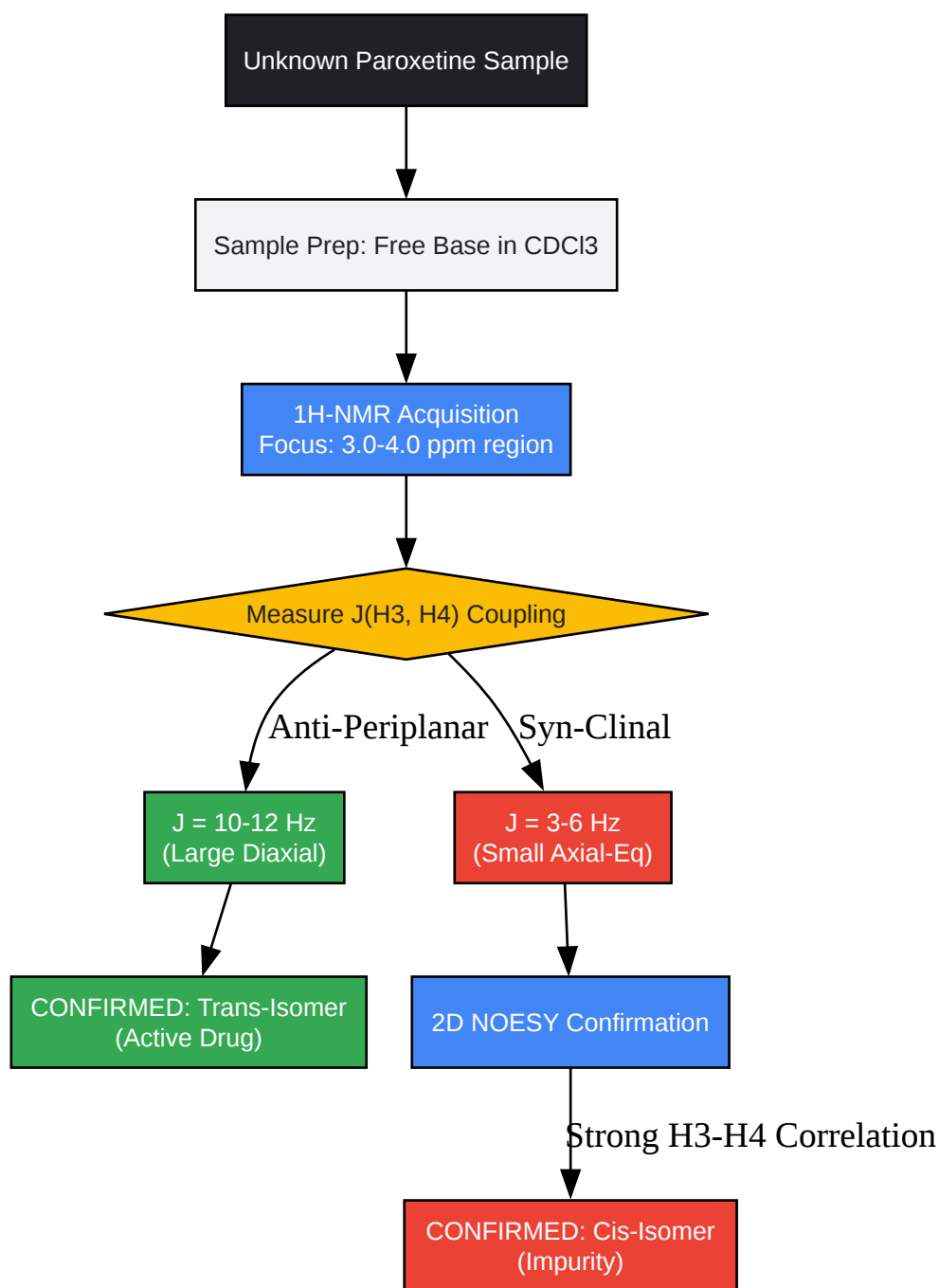
Diagnostic Bands for Paroxetine Derivatives:

- 3200–3400 cm^{-1} : N-H stretching (amine). In HCl salts, this broadens significantly.
- 2850–2950 cm^{-1} : C-H stretching (aliphatic piperidine/dioxolane).
- 1240 cm^{-1} : C-O-C asymmetric stretch (benzodioxole ether).
- 1510 cm^{-1} & 830 cm^{-1} : Para-substituted fluorophenyl ring breathing.

Differentiation Strategy: The cis isomer often crystallizes in a different lattice, shifting the fingerprint region (600–1400 cm^{-1}). To validate, overlay the spectrum of the reference standard (trans-paroxetine HCl hemihydrate) with the analyte. A mismatch in the 1000–1100 cm^{-1} region suggests diastereomeric impurity or polymorphic mismatch.

Visualization of Workflows

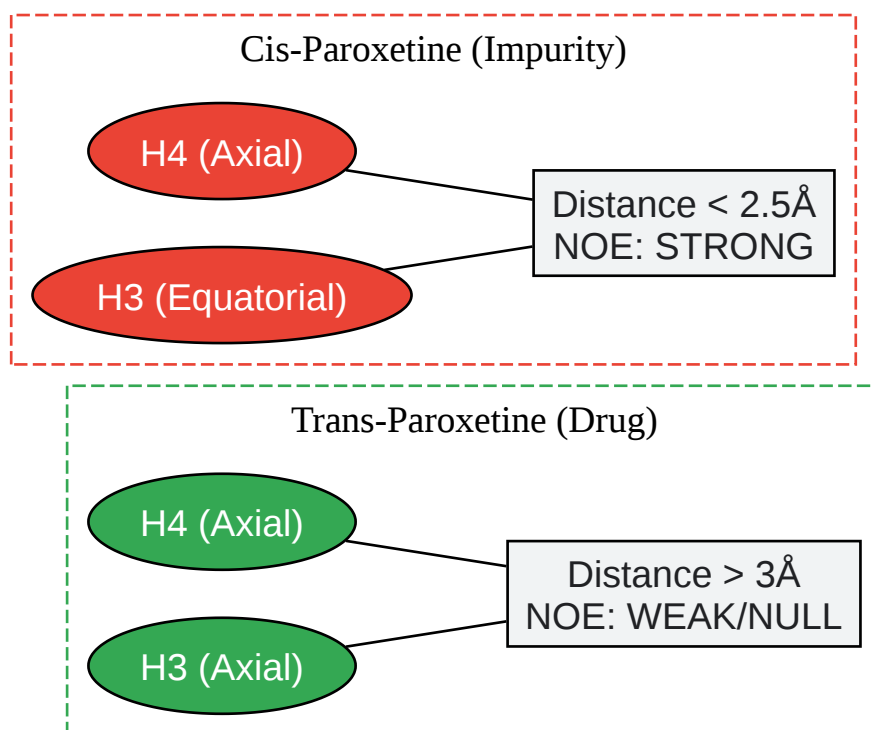
Diagram 1: Stereochemical Verification Logic



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Caption: Decision tree for distinguishing paroxetine isomers using J-coupling constants and NOE correlations.

Diagram 2: Molecular Geometry & NOE Signals



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Caption: Visualizing the spatial proximity of H3 and H4 protons. The cis-isomer allows for strong Nuclear Overhauser Effect signals due to proximity.

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